

3-Methyl-4H-pyran-4-one: A Technical Guide to a Promising Scaffold

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Compound of Interest

Compound Name: 3-Methyl-4H-pyran-4-one

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An In-depth Review of the Synthesis, Properties, and Biological Potential of Alkyl-Substituted 4H-Pyran-4-Ones for Researchers, Scientists, and Drug Development Professionals.

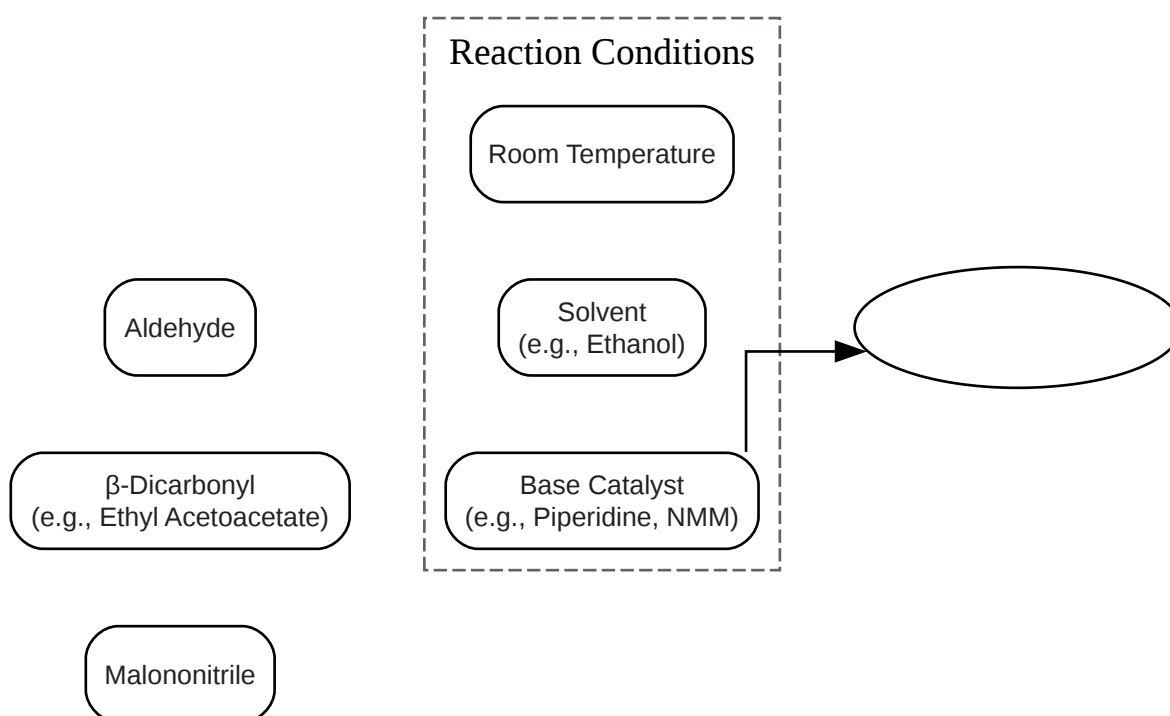
The 4H-pyran-4-one moiety is a core structural feature in a multitude of natural products and synthetic compounds of significant chemical and biological interest. While derivatives such as maltol (3-hydroxy-2-methyl-4H-pyran-4-one) and kojic acid have been extensively studied and utilized, the specific derivative, **3-Methyl-4H-pyran-4-one**, remains a less explored entity within this promising class of heterocyclic compounds. This technical guide aims to provide a comprehensive overview of the 4H-pyran-4-one scaffold, with a particular focus on alkyl-substituted derivatives, using **3-Methyl-4H-pyran-4-one** as a focal point where data is available. Due to the limited specific research on **3-Methyl-4H-pyran-4-one**, this document will draw upon the broader literature of its analogues to present a thorough understanding of its potential.

Historical Context and Significance

The history of 4H-pyran-4-ones is intrinsically linked to the study of natural products. Maltol, for instance, is a naturally occurring compound found in sources like chicory, roasted malt, and pine needles, and is known for its sweet, caramel-like aroma. It can be prepared by the alkaline hydrolysis of streptomycin salts. The 4H-pyran-4-one ring system is a versatile scaffold that has been investigated for a wide range of biological activities, including antimicrobial, antioxidant, and anticancer properties.^{[1][2][3]}

Synthesis of the 4H-Pyran-4-one Core

The synthesis of 4H-pyran-4-one derivatives can be achieved through various synthetic routes. One common and efficient method is the one-pot, three-component reaction involving an aldehyde, a β -dicarbonyl compound, and a source of cyanide, often in the presence of a base catalyst.^[2] Another approach involves the reaction of acetylketene, which can be generated from 2,2,6-trimethyl-4H-1,3-dioxin-4-one, with terminal acetylenes in the presence of a catalyst.^[4]



A generalized workflow for the multi-component synthesis of 4H-pyran-4-ones.

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A generalized workflow for the multi-component synthesis of 4H-pyran-4-ones.

Physicochemical Properties

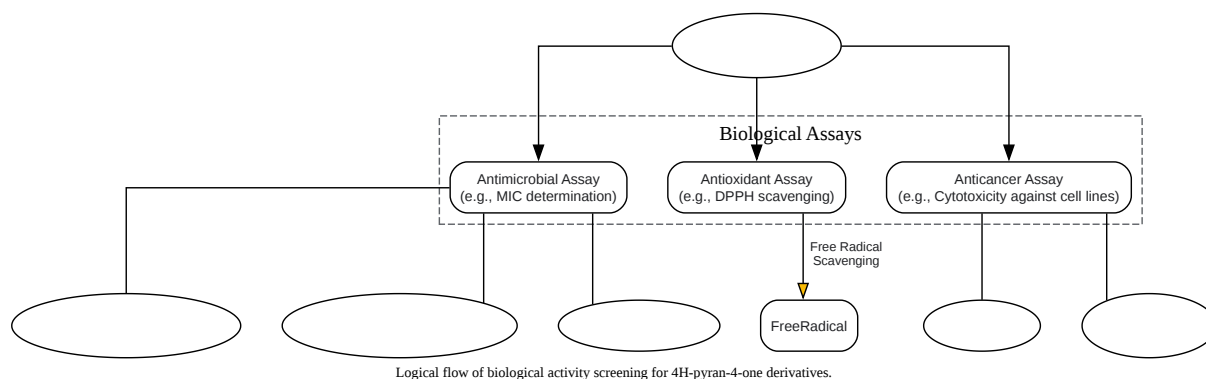
The physicochemical properties of **3-Methyl-4H-pyran-4-one** are not as extensively documented as its more common derivatives. However, available data for related compounds can provide valuable insights.

Property	3-Methyl-4H-pyran-4-one	3-Hydroxy-2-methyl-4H-pyran-4-one (Maltol)	3-Methoxy-2-methyl-4H-pyran-4-one
CAS Number	50671-50-6[5]	118-71-8[6]	4780-14-7[7]
Molecular Formula	C6H6O2	C6H6O3	C7H8O3
Molecular Weight	110.11 g/mol	126.11 g/mol	140.14 g/mol [7]
Appearance	Not specified	White crystalline powder	Not specified
Melting Point	Not specified	160-164 °C	Not specified
Boiling Point	Not specified	170 °C (10 mmHg)	Not specified
Water Solubility	Not specified	1.2 g/100 mL (25 °C)	Not specified

Biological Activities of the 4H-Pyran-4-one Scaffold

The 4H-pyran-4-one nucleus is a privileged scaffold in medicinal chemistry, with derivatives exhibiting a broad spectrum of biological activities.

- **Antimicrobial Activity:** Numerous studies have demonstrated the antibacterial and antifungal properties of 4H-pyran-4-one derivatives.[2][3] These compounds have shown efficacy against a range of pathogenic microorganisms.
- **Antioxidant Activity:** The pyranone ring, particularly when substituted with hydroxyl groups, can act as a potent antioxidant by scavenging free radicals.[1]
- **Anticancer Activity:** Certain 4H-pyran-4-one derivatives have been investigated for their cytotoxic effects against various cancer cell lines.[1] Their mechanism of action can involve the inhibition of key enzymes or the induction of apoptosis.



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Logical flow of biological activity screening for 4H-pyran-4-one derivatives.

Experimental Protocols

General Procedure for the Synthesis of 2-Amino-4H-pyran Derivatives

A mixture of an aromatic aldehyde (1 mmol), malononitrile (1 mmol), and a β -dicarbonyl compound (1 mmol) is dissolved in ethanol (10 mL). To this solution, a catalytic amount of a base, such as piperidine or N-methylmorpholine (NMM), is added.^[2] The reaction mixture is then stirred at room temperature for a specified period, typically ranging from a few minutes to several hours, while being monitored by thin-layer chromatography (TLC). Upon completion of the reaction, the solid product is collected by filtration, washed with cold ethanol, and can be further purified by recrystallization if necessary.

General Procedure for In Vitro Antibacterial Screening (Broth Microdilution Method)

The minimum inhibitory concentration (MIC) of the synthesized compounds against various bacterial strains is determined using the broth microdilution method. A stock solution of each compound is prepared in a suitable solvent (e.g., DMSO). Serial two-fold dilutions of each compound are prepared in a 96-well microtiter plate containing a nutrient broth. An inoculum of the test microorganism, adjusted to a specific concentration (e.g., 10^5 CFU/mL), is added to each well. The plates are then incubated at 37 °C for 24 hours. The MIC is defined as the lowest concentration of the compound that completely inhibits the visible growth of the microorganism.

Conclusion and Future Perspectives

The 4H-pyran-4-one scaffold represents a highly valuable and versatile platform for the development of new therapeutic agents and other functional molecules. While significant research has been dedicated to certain derivatives, leading to a good understanding of their synthesis and biological activities, many analogues, including **3-Methyl-4H-pyran-4-one**, remain underexplored. The existing body of literature strongly suggests that further investigation into these less-common derivatives is warranted. Future research should focus on the development of efficient and selective synthetic methods for these compounds, a thorough characterization of their physicochemical properties, and a comprehensive evaluation of their biological potential. Such efforts could unveil novel compounds with enhanced or unique activities, contributing to the advancement of medicinal chemistry and drug discovery.

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